

# Application Notes and Protocols: Sodium Tetraborate in Fire Retardant Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boric acid, sodium salt*

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These application notes provide a comprehensive overview of the use of sodium tetraborate (borax) in the formulation of fire retardant materials. This document details the mechanisms of action, provides quantitative data on performance, and outlines detailed experimental protocols for evaluating the efficacy of these formulations.

## Introduction

Sodium tetraborate, commonly known as borax, is a boron compound that has been utilized as a fire retardant for over a century.<sup>[1]</sup> It is often used in conjunction with boric acid to achieve a synergistic effect, providing protection against both flaming and smoldering combustion.<sup>[2][3][4]</sup> Borates are effective in a wide range of materials, including cellulosic products like wood and paper, as well as polymers and textiles.<sup>[1][5][6]</sup> Their fire retardant properties stem from several key mechanisms, including the release of water, formation of a protective glassy layer, and promotion of charring.<sup>[1][2][6][7]</sup>

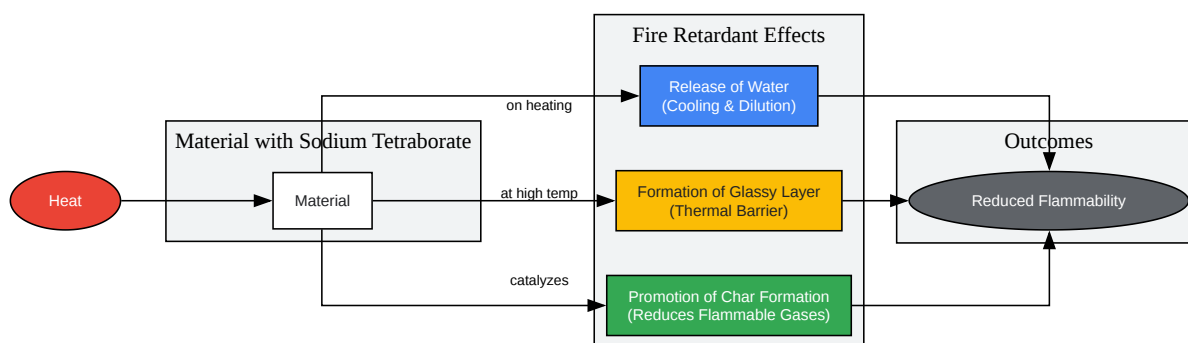
## Mechanism of Action

The fire retardant mechanism of sodium tetraborate is multifaceted, involving both physical and chemical processes. When exposed to high temperatures, hydrated forms of sodium tetraborate release water, which cools the material and dilutes flammable gases in the combustion zone.<sup>[1]</sup>

A primary function of borates is the formation of a vitreous, glassy layer on the surface of the material as it heats up.[2][6] This layer acts as a thermal barrier, insulating the underlying material from the heat source and restricting the flow of flammable volatiles that fuel the fire.[2][6] Furthermore, this glassy layer can stabilize the char that is formed, preventing further combustion.[6]

Chemically, borates promote the formation of a carbonaceous char.[1][5][6] This is particularly effective in cellulosic materials, where borates can catalyze dehydration reactions at lower temperatures, leading to the formation of char instead of flammable gases.[2][8]

### Mechanism of Sodium Tetraborate as a Fire Retardant



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Caption: Fire retardant mechanism of sodium tetraborate.

## Quantitative Data on Fire Retardant Performance

The efficacy of sodium tetraborate-based fire retardants has been quantified using various standard fire tests. The following tables summarize key performance data from studies on different materials.

Table 1: Cone Calorimetry Data for Bamboo Filaments Treated with Boric Acid and Borax (1:1) [3][9]

Treatment	Time to Ignition (s)	Heat Release Rate Peak (kW/m <sup>2</sup> )	Total Heat Release (MJ/m <sup>2</sup> )	Total Smoke Release (m <sup>2</sup> /m <sup>2</sup> )
Untreated	23	215.4	80.2	10.3
Treated	28	107.7	48.4	1.4

Table 2: Limiting Oxygen Index (LOI) of Ultra-Low Density Fiberboards (ULDFs) with B-Zn-Al-Si Compounds[10]

Formulation	Sodium Silicate (mL)	Aluminum Sulfate (mL)	Zinc Sulfate (g)	Borax (g)	LOI (%)
Optimal	27.0	27.0	3.0	6.5	29.5

Table 3: Fire Test Results for Southern Pine Treated with Borax-Boric Acid[2]

Add-on Level (%)	Loading Level ( kg/m <sup>3</sup> )	Fire Tube Weight Loss (%)	Flame Spread Index (FSI)
0	0	85.3	>200
2.5	8	68.2	100-200
5.0	16	45.1	26-75
7.5	24	25.6	<25
10.0	32	18.9	<25
20.0	64	12.3	<25

## Experimental Protocols

Detailed methodologies for key fire retardant tests are provided below.

This test measures the heat release rate, smoke production, and mass loss of a sample when exposed to a controlled level of radiant heat.

Apparatus:

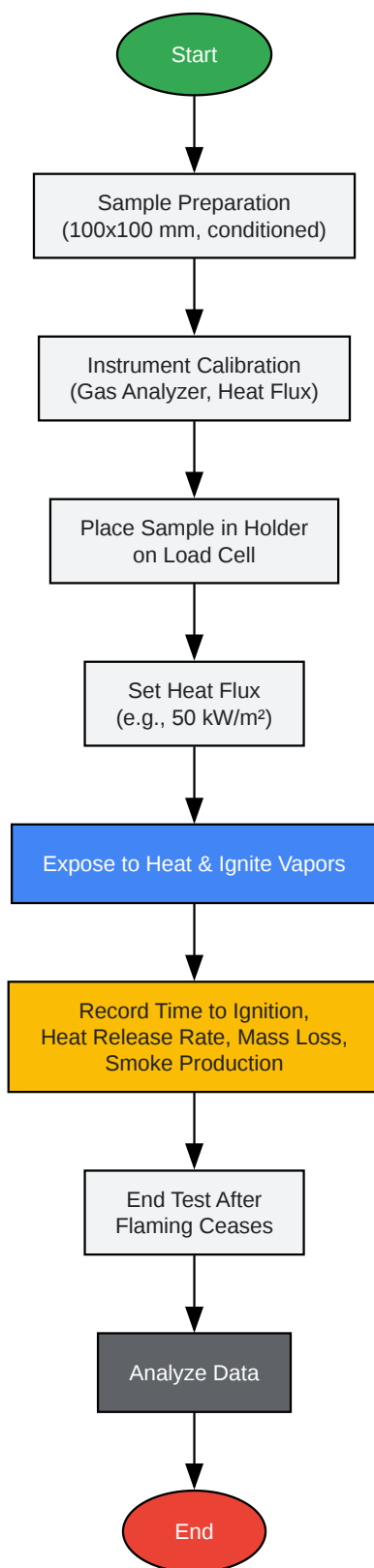
- Cone calorimeter
- Specimen holder (100 mm x 100 mm)
- Spark igniter
- Load cell
- Gas analysis instrumentation

Procedure:

- **Sample Preparation:** Prepare specimens to the required dimensions (typically 100 mm x 100 mm with a maximum thickness of 50 mm). Condition the specimens at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity for at least 24 hours.
- **Calibration:** Calibrate the cone calorimeter according to the manufacturer's instructions, including gas analyzer calibration and heat flux calibration.
- **Test Execution:** a. Weigh the conditioned specimen and place it in the specimen holder. b. Position the holder on the load cell under the conical heater. c. Set the desired heat flux (e.g., 35 kW/m<sup>2</sup> or 50 kW/m<sup>2</sup>).<sup>[2][4]</sup> d. Start the data acquisition system. e. Expose the specimen to the radiant heat. The spark igniter is positioned above the sample to ignite any flammable vapors. f. Continue the test until flaming ceases or for a predetermined duration.
- **Data Collection:** Continuously record the following parameters:
  - Time to ignition
  - Heat release rate

- Mass of the specimen
- Smoke production rate

Experimental Workflow for Cone Calorimetry



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Caption: Workflow for cone calorimetry testing.

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[11]

Apparatus:

- Heat-resistant glass chimney
- Specimen holder
- Gas mixture control system (oxygen and nitrogen)
- Flow meters
- Ignition source (e.g., propane torch)

Procedure:

- Sample Preparation: Prepare specimens of the specified dimensions (e.g., for rigid materials, 70-150 mm long,  $6.5 \pm 0.5$  mm wide, and  $3.0 \pm 0.5$  mm thick).
- Apparatus Setup: a. Place the specimen vertically in the holder in the center of the glass chimney. b. Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a specified flow rate.
- Test Execution: a. Set an initial oxygen concentration. b. Lower the ignition source to ignite the top of the specimen. c. Observe the combustion behavior of the specimen. d. If the specimen burns for a specified time or to a certain length, decrease the oxygen concentration. If it extinguishes, increase the oxygen concentration. e. Repeat the process, narrowing the range of oxygen concentration until the minimum concentration that supports combustion is determined.
- LOI Calculation: The LOI is calculated as the percentage of oxygen in the final gas mixture.

This test evaluates the flame resistance of a material when exposed to a vertical flame.[11]

Apparatus:

- Test cabinet

- Specimen holder
- Burner (e.g., Tirrill or Bunsen burner)
- Gas supply (e.g., methane)
- Timer

#### Procedure:

- **Sample Preparation:** Cut specimens to the required dimensions (e.g., 305 mm x 76 mm). Condition the specimens as required.
- **Apparatus Setup:** a. Mount the specimen in the holder in the test cabinet. b. Position the burner at a specified angle and distance from the bottom edge of the specimen.
- **Test Execution:** a. Apply the flame to the specimen for a specified duration (e.g., 12 seconds).<sup>[11]</sup> b. After the specified time, remove the flame. c. Record the afterflame time (the time the material continues to flame after the ignition source is removed). d. Record the afterglow time (the time the material continues to glow after the flame is extinguished). e. Measure the char length (the length of the damaged material).
- **Pass/Fail Criteria:** The material passes or fails based on predefined criteria for afterflame time, afterglow time, and char length.

## Applications

Sodium tetraborate and other borates are used in a wide array of applications to enhance fire retardancy:<sup>[5]</sup>

- **Cellulosic Materials:** Treatment of wood, plywood, cellulose insulation, paper, and cotton batting.<sup>[1][2][5]</sup>
- **Polymers and Plastics:** Incorporated into PVC, nylon, polyesters, and other polymers to reduce flammability and smoke production.<sup>[5][7]</sup>
- **Textiles and Fabrics:** Used in the treatment of upholstery, carpets, and mattresses.<sup>[1][5]</sup>



- Coatings: Included in fire retardant paints and coatings.[5]

## Conclusion

Sodium tetraborate is a versatile and effective fire retardant with a long history of use. Its mechanisms of action, including water release, glassy layer formation, and char promotion, make it suitable for a variety of materials. The quantitative data and experimental protocols provided in these notes offer a foundation for researchers and scientists to evaluate and formulate new fire retardant materials incorporating sodium tetraborate.

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